

# An In-depth Technical Guide on S-Malate Dimer (CAS: 276871-10-4)

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## Compound of Interest

Compound Name: *S-Malate dimer*

Cat. No.: *B15184174*

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## Introduction

**S-Malate dimer**, identified by the CAS number 276871-10-4, is a specific chemical entity with the IUPAC name (2S)-2-[(3S)-3-Carboxy-3-hydroxy-1-oxopropoxy]butanedioic acid. This molecule is a dimer formed from two S-malic acid units. Despite its availability from chemical suppliers for research and development purposes, a comprehensive review of publicly accessible scientific literature, including research papers and patent databases, reveals a significant lack of published studies on its biological activity, experimental protocols, and involvement in signaling pathways.

This guide aims to provide all available information on **S-Malate dimer** (CAS: 276871-10-4) and to clearly delineate the current scope of knowledge. While the core requirements of detailing extensive experimental data and biological pathways cannot be fulfilled due to the absence of such research, this document will present the foundational chemical information that has been identified.

## Chemical and Physical Properties

Summarized quantitative data for **S-Malate dimer** is presented in the table below. This information is compiled from chemical databases and supplier specifications.

Property	Value	Source
CAS Number	276871-10-4	PubChem[1]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>9</sub>	Clearsynth[2], PubChem[1]
Molecular Weight	250.16 g/mol	Clearsynth[2], PubChem[1]
IUPAC Name	(2S)-2-[(3S)-3-Carboxy-3-hydroxy-1-oxopropoxy]butanedioic acid	Clearsynth[2]
Synonyms	S-Malate dimer, Butanedioic acid, 2-((3S)-3-carboxy-3-hydroxy-1-oxopropoxy)-, (2S)-	PubChem[1]
Canonical SMILES	<chem>C(C(C(=O)O)O)C(=O)OC(CC(=O)O)C(=O)O</chem>	PubChem[1]
Physical Description	Not specified in available literature	
Solubility	Not specified in available literature	
Melting Point	Not specified in available literature	
Boiling Point	Not specified in available literature	

## Synthesis and Manufacturing

Detailed experimental protocols for the synthesis of **S-Malate dimer** with CAS number 276871-10-4 are not available in the peer-reviewed scientific literature. Chemical suppliers list it as a product available for purchase, indicating that a synthetic route has been established for its commercial production. It is often categorized as a drug product used as an analytical standard for HPLC and in research and development.[2]

## Biological Activity and Signaling Pathways

As of the latest available information, there are no published research articles detailing the biological activity of **S-Malate dimer** (CAS: 276871-10-4). Searches of prominent scientific databases have not yielded any studies investigating its mechanism of action, its effects on cellular signaling pathways, or its potential therapeutic applications.

Consequently, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships involving this specific compound is not possible at this time. The absence of this information in the public domain suggests that **S-Malate dimer** may be a relatively new or unexplored compound in the context of biological research, or it may be primarily used as a chemical intermediate or an analytical reference standard.

### Experimental Protocols

Due to the lack of published research on the biological effects of **S-Malate dimer**, there are no established and cited experimental protocols for key experiments such as cell-based assays, animal models, or biochemical assays.

### Future Research Directions

The current void in the scientific literature regarding the biological properties of **S-Malate dimer** presents a unique opportunity for original research. Potential areas of investigation could include:

- **Initial Biological Screening:** Performing a broad panel of in vitro assays to identify any potential cytotoxic, antimicrobial, or enzyme-inhibitory activities.
- **Cellular Uptake and Metabolism:** Investigating whether the dimer is transported into cells and if it is hydrolyzed into S-malate monomers.
- **Mechanism of Action Studies:** Should any biological activity be identified, subsequent studies could elucidate the underlying molecular mechanisms and signaling pathways involved.

### Conclusion

**S-Malate dimer** with CAS number 276871-10-4 is a chemically defined entity that is commercially available for research purposes. However, there is a notable absence of published scientific literature detailing its biological activity, experimental methodologies, and

role in cellular processes. Therefore, while its basic chemical properties are known, its significance in the fields of biology and drug development remains to be determined. The information presented in this guide reflects the entirety of the currently available public knowledge on this specific compound. Researchers and scientists are encouraged to view this as a potential area for novel investigation.

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## References

- 1. clearsynth.com [clearsynth.com]
- 2. clearsynth.com [clearsynth.com]
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